

Mofebutazone sodium interference with common research assays

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Compound of Interest

Compound Name: Mofebutazone sodium

Cat. No.: B609209

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Mofebutazone Sodium Interference: Technical Support Center

Welcome to the Technical Support Center for researchers, scientists, and drug development professionals. This resource provides essential information, troubleshooting guides, and frequently asked questions (FAQs) regarding potential interference of **Mofebutazone sodium** with common research assays.

Frequently Asked Questions (FAQs)

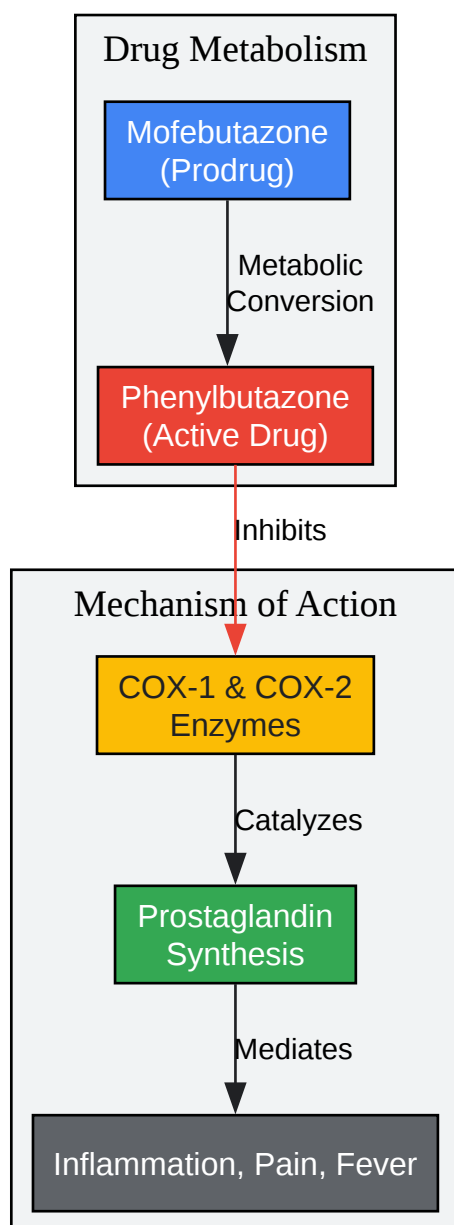
Q1: What is Mofebutazone and how is it related to Phenylbutazone?

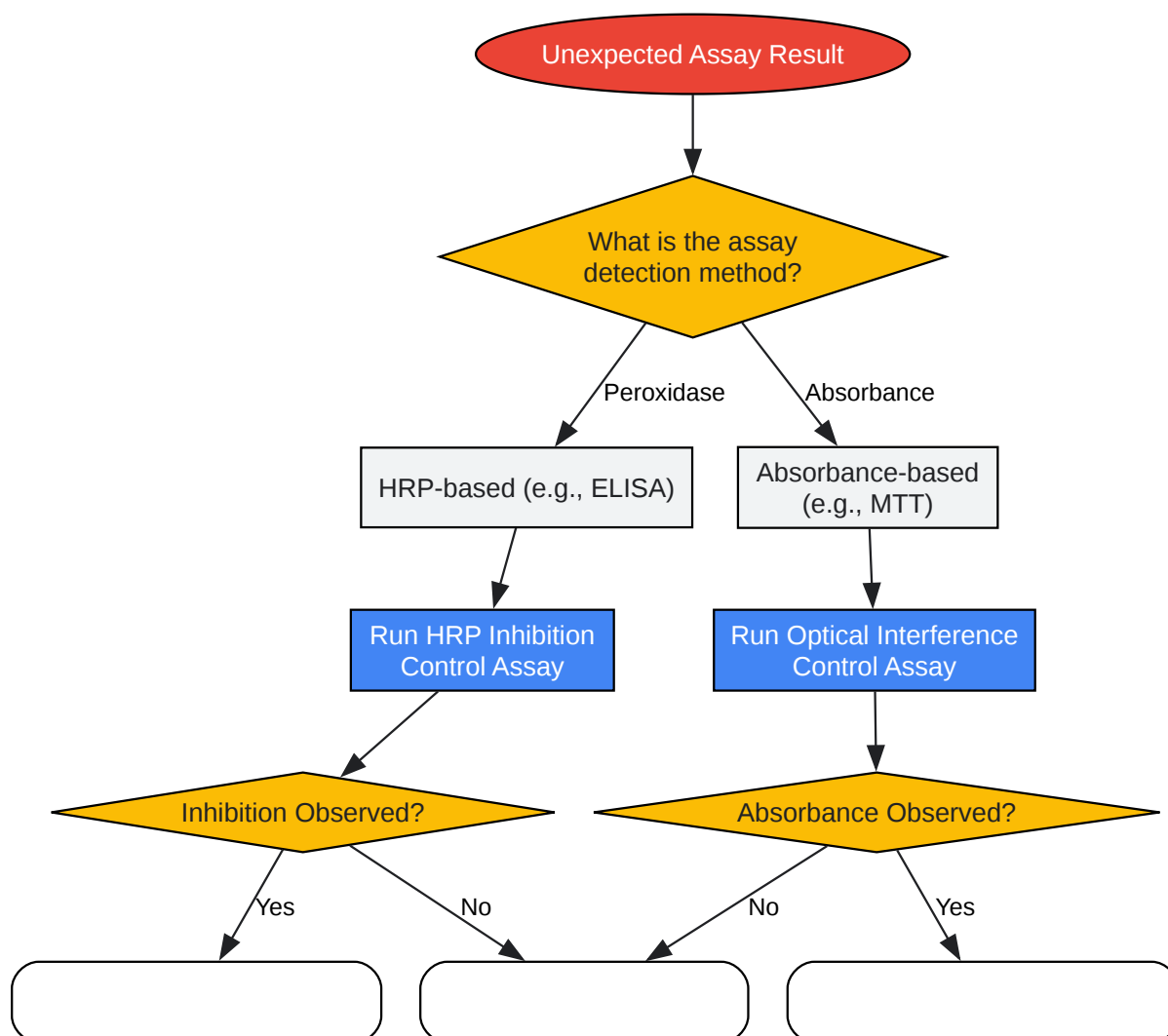
Mofebutazone is a non-steroidal anti-inflammatory drug (NSAID).[1][2] It is structurally similar to and considered an analog of Phenylbutazone.[2] In experimental contexts, it's crucial to recognize that Mofebutazone is a prodrug that is metabolized to Phenylbutazone, which is the primary active compound. Therefore, the potential for assay interference observed with Phenylbutazone should be considered highly relevant for Mofebutazone.

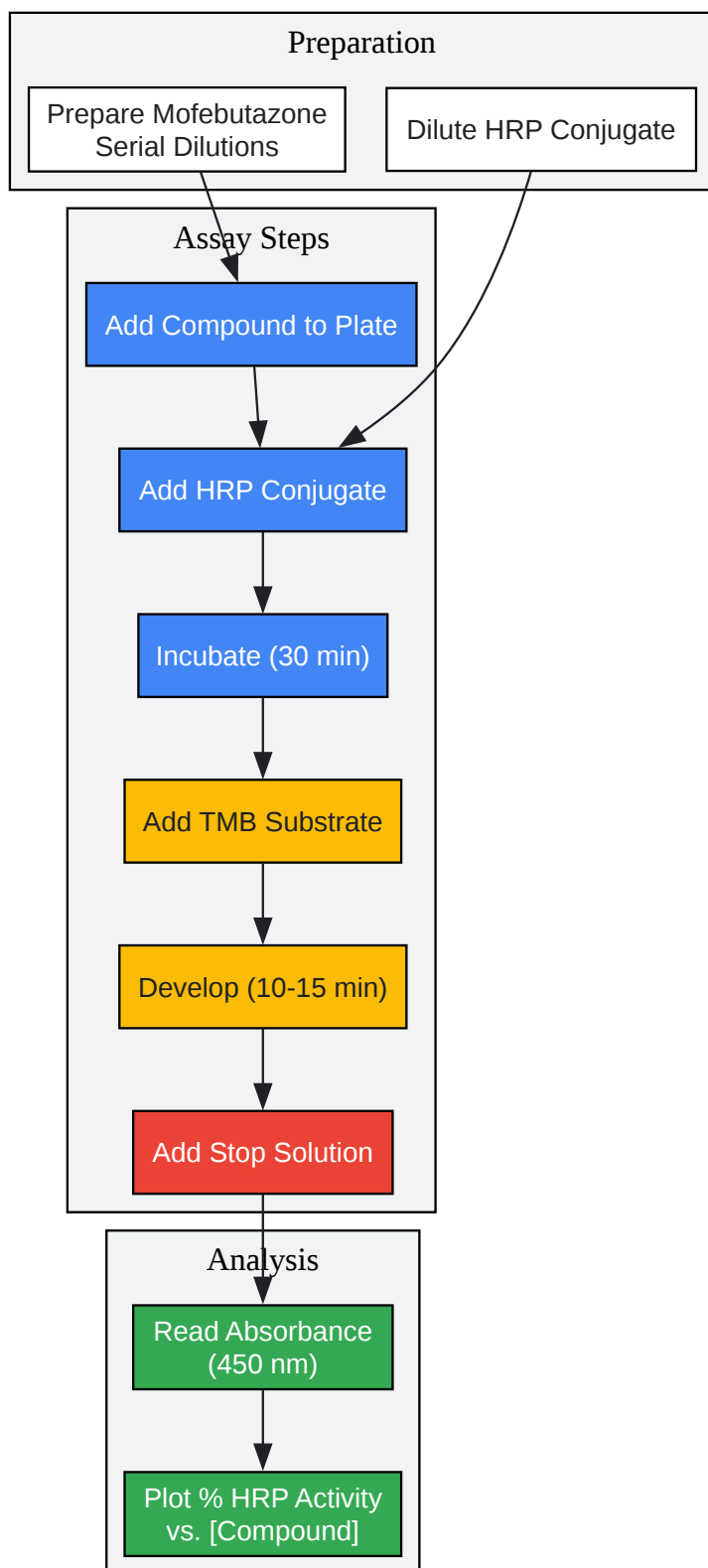
Q2: What is the primary mechanism of action for Mofebutazone/Phenylbutazone?

The primary mechanism is the non-selective inhibition of cyclooxygenase (COX) enzymes, COX-1 and COX-2.[3] These enzymes are critical for the synthesis of prostaglandins from

arachidonic acid, which are key mediators of inflammation, pain, and fever.[3] By blocking these enzymes, Phenylbutazone reduces inflammation.[3]







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References

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- 2. [Pharmacology, toxicology and pharmacokinetics of mofebutazone] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. What is the mechanism of Phenylbutazone? [synapse.patsnap.com]
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